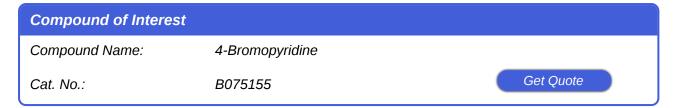


Technical Guide: Solubility of 4-Bromopyridine Hydrochloride in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-bromopyridine** hydrochloride in various organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide summarizes the available qualitative data and presents a general, robust experimental protocol for the quantitative determination of its solubility. This information is crucial for applications in organic synthesis, pharmaceuticals, agrochemicals, and dyestuff development.[1][2]

Introduction to 4-Bromopyridine Hydrochloride

4-Bromopyridine hydrochloride (CAS: 19524-06-2) is a white to off-white crystalline solid.[3] It is a key synthetic intermediate, valued for the reactivity of its pyridine ring and the bromo substituent.[1][2] Understanding its solubility is paramount for reaction setup, purification, and formulation development. As a salt, its solubility is governed by the polarity of the solvent and its ability to solvate both the pyridinium cation and the chloride anion.

Solubility Data

Currently, detailed quantitative solubility data for **4-bromopyridine** hydrochloride in a wide range of organic solvents is not extensively documented in scientific literature. However, qualitative assessments are available from various chemical suppliers and databases. The following table summarizes this information.



Solvent	Solvent Type	Reported Solubility	Source
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble, Slightly Soluble	[1][2]
Methanol	Polar Protic	Soluble, Slightly Soluble	[1][2]
Water	Polar Protic	Soluble	[1][2]
Tetrahydrofuran (THF)	Polar Aprotic	Poorly Soluble/Insoluble	[4]

It is important to note that terms like "soluble" and "slightly soluble" are qualitative. For precise applications, experimental determination of solubility is strongly recommended.

Experimental Protocol for Solubility Determination

The following is a generalized "shake-flask" method, a widely accepted technique for determining the equilibrium solubility of a compound. This protocol can be adapted for various organic solvents.

3.1. Materials and Equipment

- **4-Bromopyridine** hydrochloride (analytical grade)
- Selected organic solvents (anhydrous, analytical grade)
- Analytical balance (± 0.1 mg)
- · Vials with screw caps and PTFE septa
- Constant temperature orbital shaker or magnetic stirrer with temperature control
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes



 High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another validated analytical method for concentration determination.

3.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of 4-bromopyridine hydrochloride to a vial containing a known volume of the selected organic solvent. The excess solid should be clearly visible.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time to reach equilibrium. A common duration is 24-48
 hours, but the exact time should be determined by preliminary experiments (i.e.,
 measuring the concentration at different time points until it plateaus).
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the suspension to settle for a short period.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean, preweighed vial to remove any undissolved solids.
- Concentration Analysis:
 - Dilute the filtered solution with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
 - Analyze the diluted solution using a validated HPLC method to determine the concentration of **4-bromopyridine** hydrochloride. A calibration curve should be prepared using standard solutions of known concentrations.
- Calculation of Solubility:



• Calculate the solubility using the following formula:

Solubility $(mg/mL) = (Concentration from HPLC (mg/mL)) \times (Dilution Factor)$

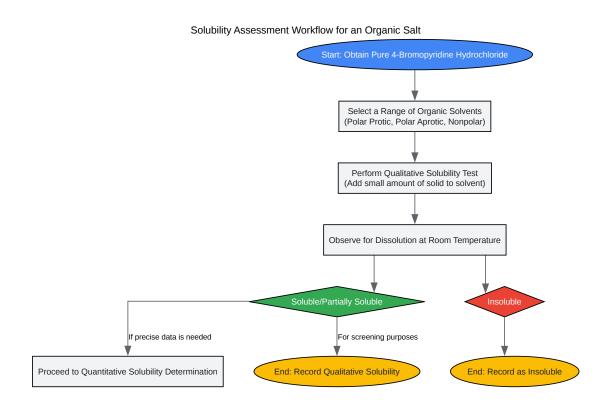
3.3. Considerations

- Hygroscopicity: 4-Bromopyridine hydrochloride is hygroscopic.[1] All handling should be
 done in a low-humidity environment (e.g., a glove box) and anhydrous solvents should be
 used to obtain accurate results.
- Solvent Purity: The purity of the solvent can significantly impact solubility. Always use highpurity, dry solvents.
- Temperature Control: Solubility is temperature-dependent. Maintain a constant and accurately recorded temperature throughout the experiment.
- Equilibrium Time: Ensure that the system has reached equilibrium. This can be verified by taking samples at different time points (e.g., 24, 48, and 72 hours) and confirming that the concentration does not change significantly.

Visualizations

The following diagrams illustrate the logical and experimental workflows for assessing the solubility of **4-bromopyridine** hydrochloride.





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Caption: Logical workflow for assessing the solubility of an organic salt.



Start: Prepare Materials (Compound, Solvent, Vials) Add Excess 4-Bromopyridine HCl to a Known Volume of Solvent Agitate at Constant Temperature (e.g., 24-48 hours) Settle and Filter Supernatant (e.g., 0.22 µm syringe filter) Prepare Serial Dilutions of the Filtrate Analyze Samples by Validated Method (e.g., HPLC) Calculate Solubility from Concentration and Dilution Factor

Experimental Workflow for Quantitative Solubility Determination

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End: Report Solubility Data (e.g., mg/mL at specified temperature)

Caption: General experimental workflow for solubility determination.



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